

(S)-Batylalcohol: A Technical Guide to its Solubility in Organic Solvents

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This technical guide provides a comprehensive overview of the solubility of **(S)-Batylalcohol** in various organic solvents. **(S)-Batylalcohol**, a glyceryl ether, is a lipophilic compound with significance in pharmaceutical and cosmetic formulations. Understanding its solubility is critical for optimizing delivery systems, ensuring formulation stability, and predicting bioavailability. This document compiles available quantitative and qualitative solubility data, outlines a detailed experimental protocol for solubility determination, and presents a visual workflow to guide researchers.

Core Data Presentation: Solubility of (S)-Batylalcohol

The solubility of **(S)-Batylalcohol** varies significantly across different organic solvents, reflecting its lipophilic nature. While it is practically insoluble in water, it demonstrates considerable solubility in several organic media. The following table summarizes the available quantitative and qualitative solubility data.



Solvent	Chemical Formula	Solubility	Temperature (°C)	Notes
Dimethyl Sulfoxide (DMSO)	C2H6OS	≥ 3.95 mg/mL; 68 mg/mL	Not Specified; 25	Two sources provide quantitative data, indicating good solubility.[1]
Ethanol	C₂H₅OH	≥ 136.5 mg/mL	Not Specified	High solubility observed.
Chloroform	CHCl₃	Slightly Soluble	Not Specified	Qualitative assessment indicates limited solubility.[2][3]
Methanol	СН₃ОН	Slightly Soluble (when heated)	Not Specified	Qualitative assessment suggests that solubility is limited at room temperature and increases with heat.[2][3]
Water	H₂O	Practically Insoluble	Not Specified	Consistently reported as having very low solubility in aqueous media. [4]
Oils and other organic solvents	-	Soluble	Not Specified	General statements indicate good solubility in lipophilic vehicles.[4]



Experimental Protocol: Determination of (S)-Batylalcohol Solubility via the Shake-Flask Method

The shake-flask method is a well-established and reliable technique for determining the equilibrium solubility of a compound in a given solvent. The following protocol is adapted for a lipophilic compound like **(S)-Batylalcohol**.

- 1. Materials and Equipment:
- **(S)-Batylalcohol** (solid, high purity)
- Selected organic solvents (analytical grade)
- Glass vials with screw caps
- Analytical balance
- · Shaking incubator or orbital shaker with temperature control
- Centrifuge
- Syringe filters (e.g., 0.22 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis or Evaporative Light Scattering Detector - ELSD) or Gas Chromatography (GC) system.
- Volumetric flasks and pipettes
- 2. Procedure:
- Preparation of Saturated Solutions:
 - Accurately weigh an excess amount of (S)-Batylalcohol and transfer it to a glass vial. The
 excess solid should be clearly visible after equilibration.
 - Add a known volume of the selected organic solvent to the vial.
 - Securely cap the vials to prevent solvent evaporation.



· Equilibration:

- Place the vials in a shaking incubator set to a constant temperature (e.g., 25 °C or 37 °C).
- Agitate the samples at a constant speed for a predetermined period (typically 24 to 72 hours) to ensure equilibrium is reached. A preliminary time-course study can determine the minimum time required to reach equilibrium.

Sample Separation:

- After equilibration, allow the vials to stand undisturbed for a short period to allow the excess solid to sediment.
- To separate the saturated solution from the undissolved solid, two methods can be employed:
 - Centrifugation: Centrifuge the vials at a high speed (e.g., 10,000 rpm) for a sufficient time to pellet the excess solid.
 - Filtration: Carefully withdraw an aliquot of the supernatant using a syringe and filter it through a solvent-compatible syringe filter (e.g., PTFE for organic solvents) into a clean vial. This method is crucial to remove any fine, suspended particles.

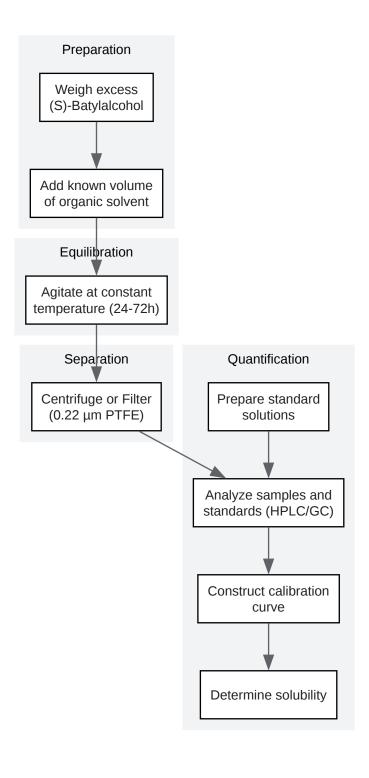
Quantification:

- Prepare a series of standard solutions of (S)-Batylalcohol of known concentrations in the same solvent.
- Analyze the filtered saturated solution and the standard solutions using a validated analytical method (e.g., HPLC or GC).
- Construct a calibration curve from the analytical response of the standard solutions.
- Determine the concentration of (S)-Batylalcohol in the saturated solution by interpolating
 its analytical response on the calibration curve. The resulting concentration is the solubility
 of (S)-Batylalcohol in that solvent at the specified temperature.



Mandatory Visualization: Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of **(S)**-Batylalcohol solubility.



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Caption: Workflow for determining (S)-Batylalcohol solubility.

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